

Mitigating variability in sputum biomarker measurements for Brensocatib trials

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Compound of Interest

Compound Name: *Brensocatib*

Cat. No.: *B605779*

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Technical Support Center: Brensocatib Trials

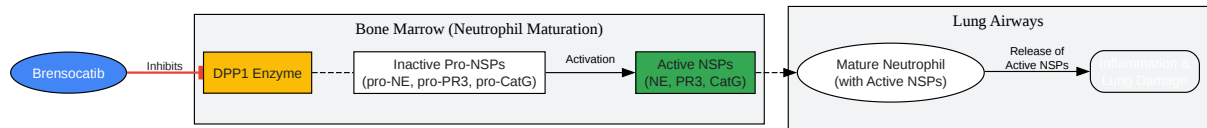
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in mitigating variability in sputum biomarker measurements during **Brensocatib** clinical trials.

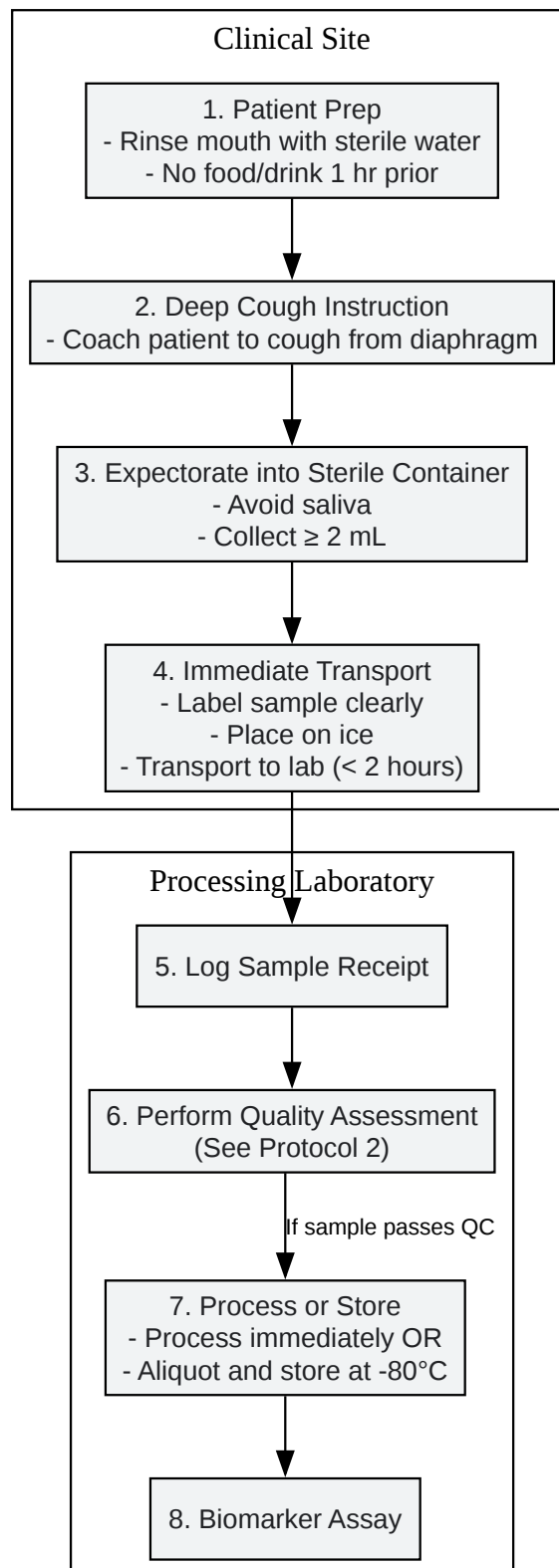
Section 1: FAQs - Understanding Brensocatib and Sputum Biomarkers

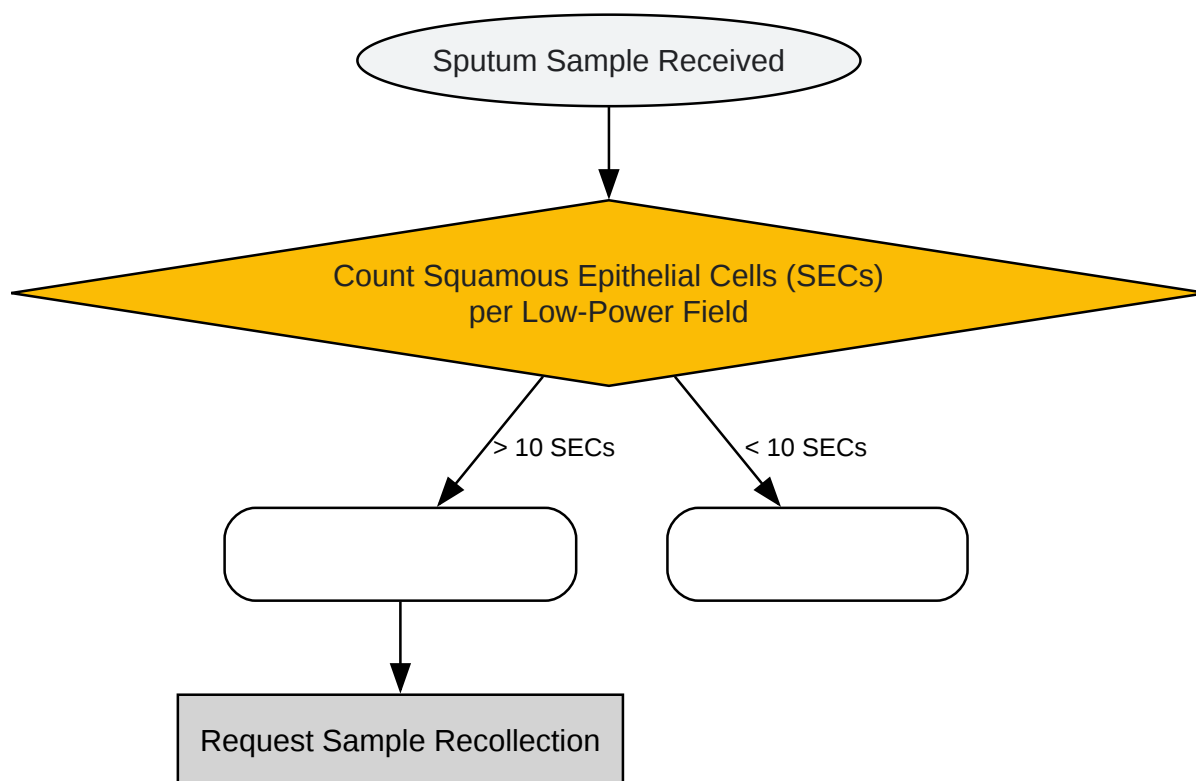
This section provides foundational knowledge on **Brensocatib**'s mechanism of action and the key sputum biomarkers used to assess its pharmacodynamic effects.

Q1: What is the mechanism of action for **Brensocatib**?

A1: **Brensocatib** is an oral, reversible inhibitor of the enzyme Dipeptidyl Peptidase 1 (DPP1). [1][2][3] DPP1 is primarily found in the bone marrow and is responsible for activating neutrophil serine proteases (NSPs), including Neutrophil Elastase (NE), Proteinase 3 (PR3), and Cathepsin G (CatG), as neutrophils mature. [3][4][5] In chronic inflammatory lung diseases like non-cystic fibrosis bronchiectasis (NCFB), an overabundance of neutrophils in the airways releases excessive amounts of these active NSPs, leading to inflammation and lung damage. [3][6] By inhibiting DPP1, **Brensocatib** prevents the activation of these NSPs, thereby reducing the inflammatory load in the lungs. [1][4]







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